

Safe Handling and Disposal of Z-D-Thr-OH: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-D-Thr-OH

Cat. No.: B554475

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Z-D-Thr-OH** is not readily available. The following guidance is based on general laboratory safety principles for handling similar non-hazardous chemical powders and amino acid derivatives. Researchers should always conduct a thorough risk assessment before beginning any new procedure.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Z-D-Thr-OH**. It outlines the necessary personal protective equipment, operational procedures, and disposal plans to ensure safe handling in a laboratory environment.

Physical and Chemical Properties of Z-D-Thr-OH

The following table summarizes the known physical and chemical properties of **Z-D-Thr-OH**.

Property	Value
CAS Number	80384-27-6[1]
Molecular Formula	C12H15NO5[1]
Molecular Weight	253.3 g/mol [1]
Appearance	Solid
Melting Point	95-103 °C
Storage Temperature	0-8°C

Personal Protective Equipment (PPE)

A conservative approach to personal protective equipment is recommended due to the absence of specific toxicological data. The following PPE should be worn at all times when handling **Z-D-Thr-OH**.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Chemical safety goggles with side shields.	To protect eyes from splashes and airborne particles.
Hand Protection	Nitrile gloves.	To prevent skin contact.
Body Protection	A standard laboratory coat.	To protect clothing and skin from spills.
Respiratory Protection	Not generally required if handled in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved N95 respirator may be appropriate.	To prevent inhalation of airborne particles.
Foot Protection	Closed-toe shoes.	To protect feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

- Preparation and Planning:
 - Review this guide and any available safety information before starting work.
 - Ensure that all necessary PPE is available and in good condition.
 - Designate a specific area for handling **Z-D-Thr-OH**, preferably within a chemical fume hood or a well-ventilated space, to minimize inhalation exposure.

- Prepare all necessary equipment and reagents before handling the compound.
- Handling the Compound:
 - Wear the appropriate PPE as specified in the table above.
 - When weighing the solid, use a weigh paper or a suitable container to avoid contaminating the balance.
 - Handle the compound gently to minimize the generation of dust.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep containers of **Z-D-Thr-OH** closed when not in use.
- Post-Handling:
 - Thoroughly clean the work area and any equipment used with a suitable solvent.
 - Dispose of all waste, including contaminated PPE, according to the disposal plan outlined below.
 - Wash hands thoroughly with soap and water after removing gloves.


Disposal Plan

Proper disposal of **Z-D-Thr-OH** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

- Solid Waste:
 - Collect unused **Z-D-Thr-OH** and any contaminated solid waste (e.g., weigh paper, gloves, paper towels) in a designated and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Liquid Waste:
 - Collect any solutions of **Z-D-Thr-OH** in a labeled hazardous waste container.

- Do not dispose of solutions down the drain unless authorized by your institution's environmental health and safety (EHS) department and in compliance with local regulations.
- Container Disposal:
 - Empty containers should be rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste.
 - Once cleaned, the container can be disposed of as non-hazardous waste, or as directed by your institution's EHS guidelines.
- Regulatory Compliance:
 - All waste disposal must be carried out in accordance with local, state, and federal regulations. Consult your institution's EHS department for specific guidance.

Safe Handling Workflow for Z-D-Thr-OH



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Z-D-Thr-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Safe Handling and Disposal of Z-D-Thr-OH: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554475#personal-protective-equipment-for-handling-z-d-thr-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com